

Proper Disposal of H-Pro-Val-OH: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *H-Pro-Val-OH*

CAS No.: *52899-09-9*

Cat. No.: *B1583113*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedural information for the safe disposal of **H-Pro-Val-OH** (L-prolyl-L-valine), a dipeptide used in various research applications.

Disclaimer: A specific Safety Data Sheet (SDS) for **H-Pro-Val-OH** is not readily available in public databases. The following procedures are based on the general properties of non-hazardous peptides and amino acid derivatives. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations before proceeding with any disposal.

Risk Assessment and Handling

Before disposal, a thorough risk assessment is necessary. Given that **H-Pro-Val-OH** is a dipeptide, it is generally considered to have low toxicity. However, as with any laboratory chemical, appropriate precautions should be taken to minimize exposure.

General Chemical Properties (Based on similar compounds)

Property	Likely Characteristic
Physical State	Crystalline solid
Solubility	Soluble in water
Toxicity	Generally considered low
Reactivity	Stable under normal laboratory conditions

Personal Protective Equipment (PPE)

When handling **H-Pro-Val-OH**, the following minimum PPE should be worn:

- Gloves: Nitrile or latex gloves to prevent skin contact.
- Eye Protection: Safety glasses or goggles to protect from dust or splashes.
- Lab Coat: To protect clothing and skin.

Disposal Procedures

The appropriate disposal method for **H-Pro-Val-OH** depends on its physical state (solid or aqueous solution) and the quantity to be disposed of.

Step 1: Consultation and Verification

- Consult EHS: Before proceeding, present your disposal plan to your institution's EHS department for approval. They will provide guidance based on your specific laboratory's policies and local regulations.
- Review Local Regulations: Familiarize yourself with your institution's and municipality's guidelines for chemical waste disposal.

Step 2: Preparing for Disposal

- Solid **H-Pro-Val-OH**:

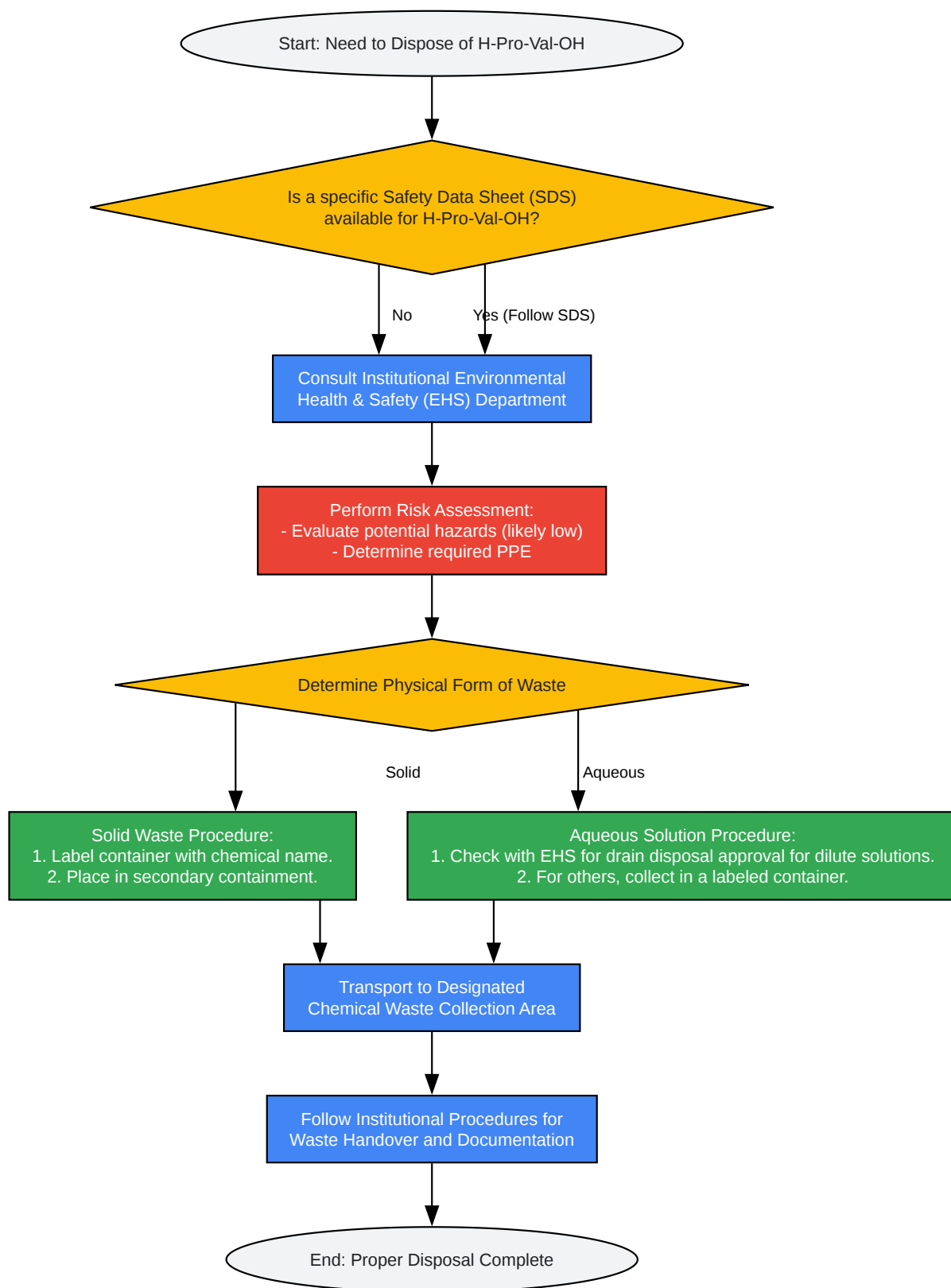
- Ensure the compound is in a clearly labeled, sealed container. The label should include the full chemical name ("**H-Pro-Val-OH**" or "L-prolyl-L-valine") and any known hazard information (in this case, likely "non-hazardous").
- Place the primary container into a secondary, larger container with a secure lid for transport to the designated chemical waste collection area.
- Aqueous Solutions of **H-Pro-Val-OH**:
 - For small quantities of dilute aqueous solutions (e.g., less than 1 liter of a solution at a low millimolar concentration), disposal down the drain with copious amounts of water may be permissible, only if approved by your EHS department.
 - For larger volumes or more concentrated solutions, collect the waste in a clearly labeled, sealed container. The label should indicate the contents ("Aqueous solution of **H-Pro-Val-OH**"), the approximate concentration, and that it is non-hazardous.

Step 3: Final Disposal

- Transport the labeled waste container to your institution's designated chemical waste collection area.
- Follow the specific log-in and handover procedures required by your EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of a laboratory chemical like **H-Pro-Val-OH**, especially when a specific SDS is not readily available.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Proper Disposal of H-Pro-Val-OH: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583113/docs#proper-disposal-of-h-pro-val-oh-a-procedural-guide\]](https://www.benchchem.com/product/b1583113/docs#proper-disposal-of-h-pro-val-oh-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)